

AMG2850: A Technical Guide for the Study of Thermosensation

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Transient Receptor Potential Melastatin 8 (TRPM8) is a crucial cation channel involved in the sensation of cold. Its role in thermosensation and potential as a therapeutic target for pain and migraine have made it a subject of intense research.[1] **AMG2850** is a potent and selective small-molecule antagonist of TRPM8.[1][2] This technical guide provides an in-depth overview of **AMG2850**, its mechanism of action, and its application in studying thermosensation, supported by quantitative data, detailed experimental protocols, and signaling pathway diagrams.

Core Compound Profile: AMG2850

AMG2850, with the chemical name (R)-8-(4-(trifluoromethyl)phenyl)-N-((S)-1,1,1-trifluoropropan-2-yl)-5,6-dihydro-1,7-naphthyridine-7(8H)-carboxamide, has been characterized by its high potency and selectivity for the TRPM8 channel.[1][2]

In Vitro and Pharmacokinetic Properties

AMG2850 demonstrates robust in vitro activity against rat TRPM8 and possesses favorable pharmacokinetic properties for in vivo studies.

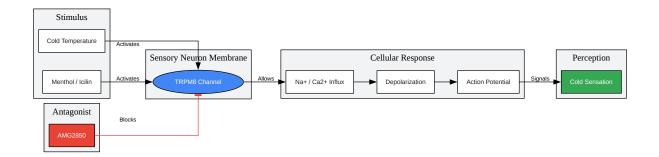


Property	Value	Species	Assay/Method
In Vitro Potency			
IC50 (vs. cold activation)	41 ± 8 nM	Rat	Luminescence Assay
IC90 (vs. icilin activation)	204 ± 28 nM	Rat	45Ca2+ Uptake Assay
Selectivity			
vs. TRPA1	>600-fold	Rat	Not Specified
vs. TRPV1, TRPV3, TRPV4	>100-fold	Rat, Human	Not Specified
Pharmacokinetics			
Oral Bioavailability (F	> 40%	Rat	Not Specified
Plasma Clearance	0.47 L/h/kg	Rat	Not Specified
Brain to Plasma Ratio	0.8–1.5	Rat	Not Specified

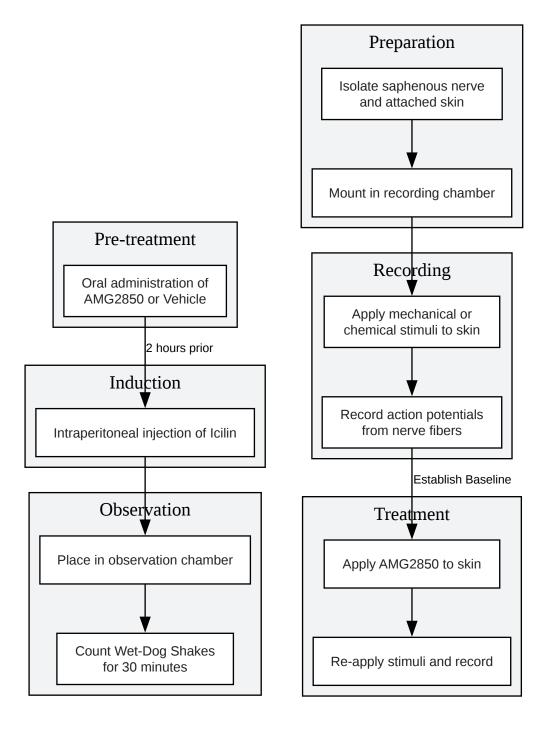
Mechanism of Action and Signaling Pathway

TRPM8 is a non-selective cation channel that, upon activation by cold temperatures or chemical agonists like menthol and icilin, allows the influx of Na+ and Ca2+. This influx leads to depolarization of the sensory neuron and the generation of an action potential, which is then transmitted to the central nervous system, resulting in the sensation of cold. **AMG2850** acts as a direct antagonist of the TRPM8 channel, binding to it and preventing the conformational changes necessary for ion influx. This blockade inhibits the depolarization of sensory neurons, thereby blocking the signaling of cold sensation.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. tandfonline.com [tandfonline.com]
- 2. AMG2850, a potent and selective TRPM8 antagonist, is not effective in rat models of inflammatory mechanical hypersensitivity and neuropathic tactile allodynia - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [AMG2850: A Technical Guide for the Study of Thermosensation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028026#amg2850-for-studying-thermosensation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com